

Dimercyry Diiodide (CAS 15385-57-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dimercyry diiodide*

Cat. No.: *B101418*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Dimercyry diiodide** is an extremely toxic and hazardous material. All handling and experimental procedures must be conducted by trained professionals in a properly equipped laboratory with appropriate personal protective equipment and engineering controls. This document is for informational purposes only and does not constitute a recommendation for its use.

Introduction

Dimercyry diiodide, also known as mercurous iodide or mercury(I) iodide, with the chemical formula Hg_2I_2 , is a dense, yellow, crystalline solid.^{[1][2]} It is characterized by a linear I-Hg-Hg-I structure.^[1] This compound is highly sensitive to light, upon exposure to which it decomposes into elemental mercury and mercury(II) iodide.^{[1][2]} Historically, it saw use in medicine, particularly as a treatment for syphilis, but its extreme toxicity has led to the cessation of such applications.^[1] Currently, its use is confined to specific scientific and research applications, primarily in materials science and analytical chemistry.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **dimercyry diiodide** is presented in Table 1.

Table 1: Chemical and Physical Properties of **Dimercyry Diiodide**

Property	Value	Reference(s)
CAS Number	15385-57-6	[1][2]
Molecular Formula	Hg ₂ I ₂	[1][2]
Molecular Weight	654.99 g/mol	[1][2]
Appearance	Bright-yellow, amorphous, heavy, odorless powder	[2]
Color	Yellow crystalline solid	[1]
Density	7.70 g/cm ³	[2]
Melting Point	290°C (with partial decomposition)	[2]
Boiling Point	Decomposes	[2]
Solubility	Insoluble in water, alcohol, or ether. Soluble in solutions of mercurous or mercuric nitrates. Decomposes in cold ammonia solutions and alkali iodides.	[2]
Light Sensitivity	Darkens upon exposure to light, decomposing to Hg and HgI ₂ .	[1][2]

Synthesis and Experimental Protocols

Dimercury diiodide can be synthesized through several methods, including direct reaction of the elements and precipitation. A detailed protocol for a high-temperature melt synthesis is described below, adapted from patent literature.

Synthesis from Mercury and Mercuric Iodide (Melt Method)

This method yields a product with a mercury-to-iodine atomic ratio close to 1:1 and is suitable for producing material for single crystal growth.[3]

Experimental Protocol:

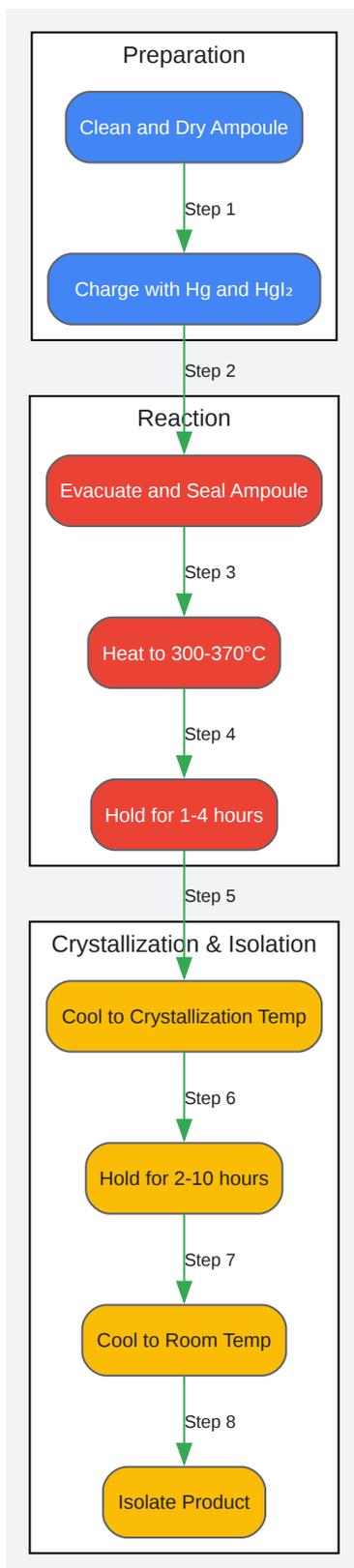
Materials:

- High-purity elemental mercury (Hg)
- High-purity mercuric iodide (HgI₂)
- Quartz ampoule
- Vacuum pump capable of reaching 10⁻² to 10⁻³ Pa
- Tube furnace with programmable temperature control

Procedure:

- Ampoule Preparation: Thoroughly clean a quartz ampoule and dry it completely.
- Charging the Ampoule: Place measured quantities of elemental mercury and mercuric iodide into the prepared ampoule.
- Evacuation and Sealing: Connect the ampoule to a vacuum pump and evacuate it until the pressure drops to 10⁻² to 10⁻³ Pa. Seal the ampoule under vacuum using a torch.
- Heating: Place the sealed ampoule vertically in a tube furnace. Increase the temperature of the furnace at a rate of 20-100°C per hour until it reaches 300-370°C.[3]
- Homogenization: Once all the mercuric iodide has melted, maintain the temperature for 1-4 hours to ensure a homogeneous melt.[3]
- Crystallization: Reduce the furnace temperature at a rate of 200-400°C per hour to a temperature below the peritectic reaction temperature (297°C) and above the eutectic reaction temperature (231°C) of the iodine-mercury binary system. Hold at this temperature for 2-10 hours to allow for crystallization of **dimercury diiodide**.[3]
- Cooling: Cool the furnace to room temperature.

- Product Isolation: Carefully remove the ampoule from the furnace. The product will have segregated, with excess mercury at the bottom and any unreacted mercuric iodide at the top. The **dimercure diiodide** can then be isolated.[3]



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Caption: Workflow for the synthesis of **dimercury diiodide** via the melt method.

Applications and Experimental Protocols

Gravimetric Analysis

Dimercury diiodide and other mercury(I) salts can be used in the gravimetric determination of halides. The principle involves the precipitation of the insoluble mercury(I) halide, which is then isolated, dried, and weighed.

Experimental Protocol: Gravimetric Determination of Iodide (Illustrative)

This protocol illustrates the general principles of gravimetric analysis for halides, which can be adapted for the use of mercury(I) nitrate as a precipitant for iodide ions.

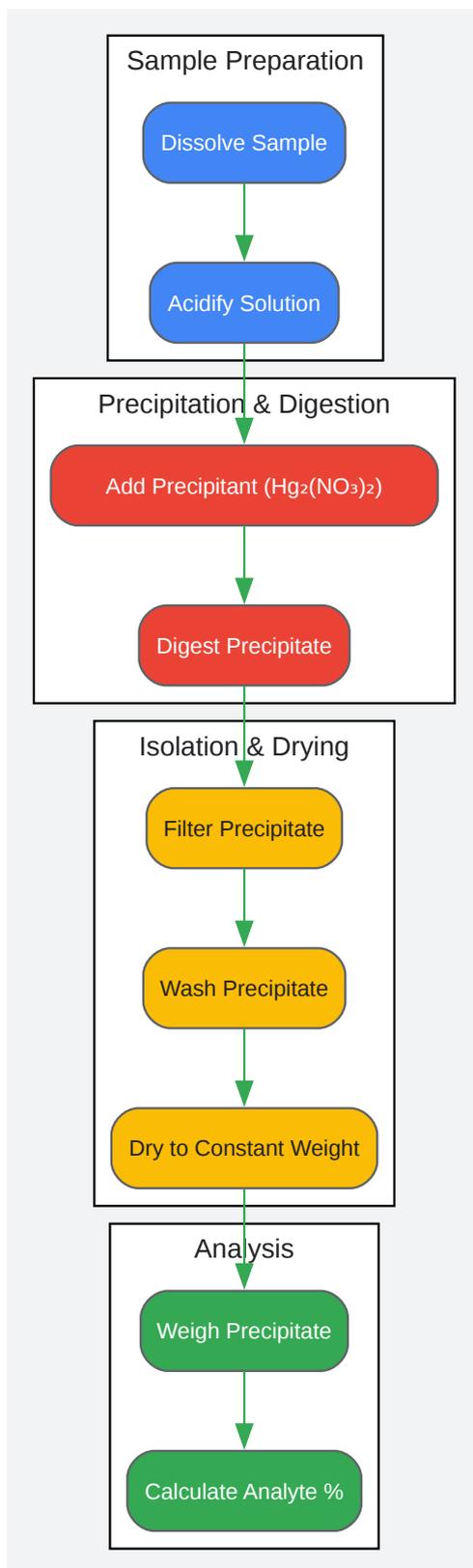
Materials:

- Unknown sample containing iodide ions
- Mercury(I) nitrate solution (precipitating agent)
- Dilute nitric acid
- Deionized water
- Ashless filter paper
- Gooch crucible
- Drying oven
- Desiccator
- Analytical balance

Procedure:

- **Sample Preparation:** Accurately weigh a suitable amount of the dried unknown sample and dissolve it in deionized water. Acidify the solution with a few drops of dilute nitric acid.

- **Precipitation:** Slowly add a slight excess of the mercury(I) nitrate solution to the sample solution while stirring continuously. The formation of a yellow precipitate of **dimercury diiodide** indicates the presence of iodide.
- **Digestion:** Heat the solution gently (without boiling) for a period to encourage the growth of larger, more easily filterable crystals. Allow the precipitate to settle.
- **Filtration:** Filter the precipitate through a pre-weighed Goch crucible fitted with ashless filter paper. Ensure all the precipitate is transferred from the beaker to the filter.
- **Washing:** Wash the precipitate with small portions of dilute nitric acid solution to remove any soluble impurities.
- **Drying:** Dry the crucible and precipitate in an oven at an appropriate temperature until a constant weight is achieved.
- **Cooling and Weighing:** Cool the crucible in a desiccator to room temperature and then weigh it accurately on an analytical balance. Repeat the drying, cooling, and weighing steps until a constant mass is obtained.
- **Calculation:** From the mass of the **dimercury diiodide** precipitate, calculate the mass and percentage of iodide in the original sample.



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Caption: General workflow for the gravimetric determination of iodide.

Semiconductor Material and Crystal Growth

Dimercury diiodide exhibits semiconductor properties, making it a material of interest for applications in optoelectronic devices.[4] A critical step in fabricating such devices is the growth of high-purity single crystals. The physical vapor transport (PVT) method is a common technique for growing crystals of materials like mercurous halides.[5]

Experimental Protocol: Crystal Growth by Physical Vapor Transport (PVT)

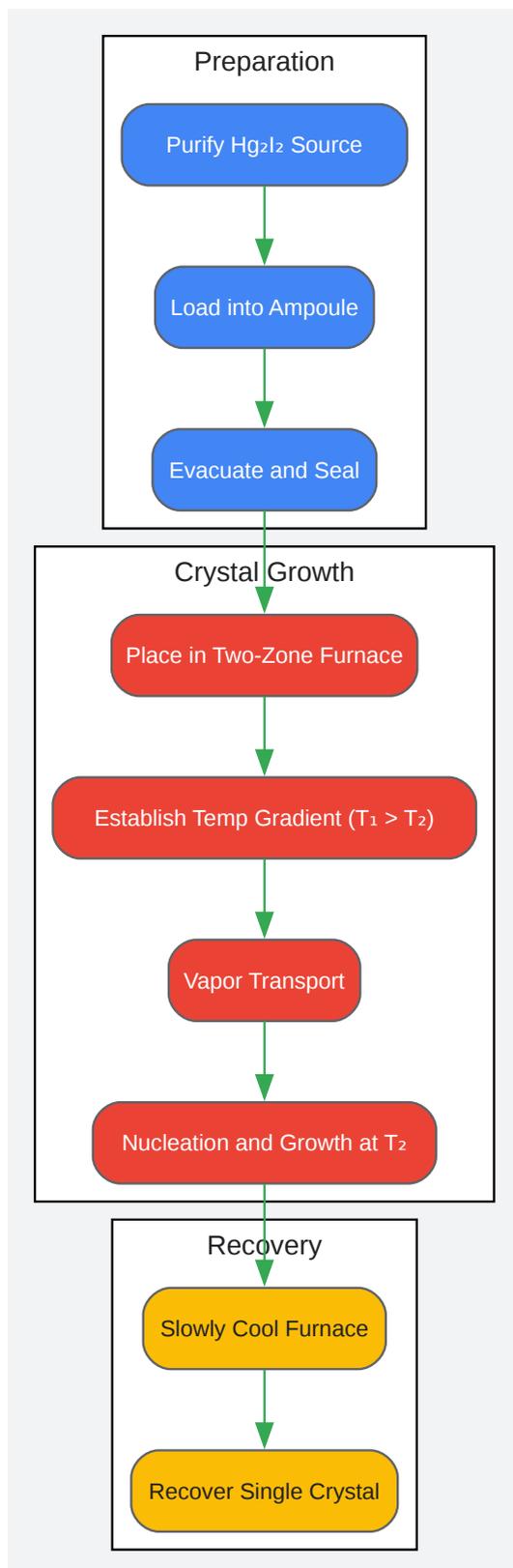
Materials:

- High-purity synthesized **dimercury diiodide**
- Quartz growth ampoule with a narrow tip for seed selection
- Two-zone tube furnace
- Vacuum system

Procedure:

- **Material Purification:** The synthesized **dimercury diiodide** starting material is further purified by resublimation.[5]
- **Ampoule Loading and Sealing:** The purified material is loaded into a quartz ampoule. The ampoule is then evacuated and sealed under high vacuum.
- **Furnace Setup:** The sealed ampoule is placed in a two-zone vertical furnace. The source material is located in the hotter zone (T_1), and the crystal will grow in the cooler zone (T_2).
- **Vapor Transport:** The furnace is heated to create a temperature gradient. The **dimercury diiodide** at the source sublimates and is transported as a vapor to the cooler end of the ampoule.
- **Nucleation and Growth:** At the cooler end, the vapor becomes supersaturated and nucleation occurs, ideally at the narrow tip of the ampoule, forming a seed crystal. Crystal growth then proceeds from this seed. The temperature gradient and the rate of transport are critical parameters that control the size and quality of the resulting crystal.

- **Cooling and Recovery:** After a sufficient growth period, the furnace is slowly cooled to room temperature. The ampoule is then carefully removed, and the single crystal of **dimercury diiodide** is recovered.



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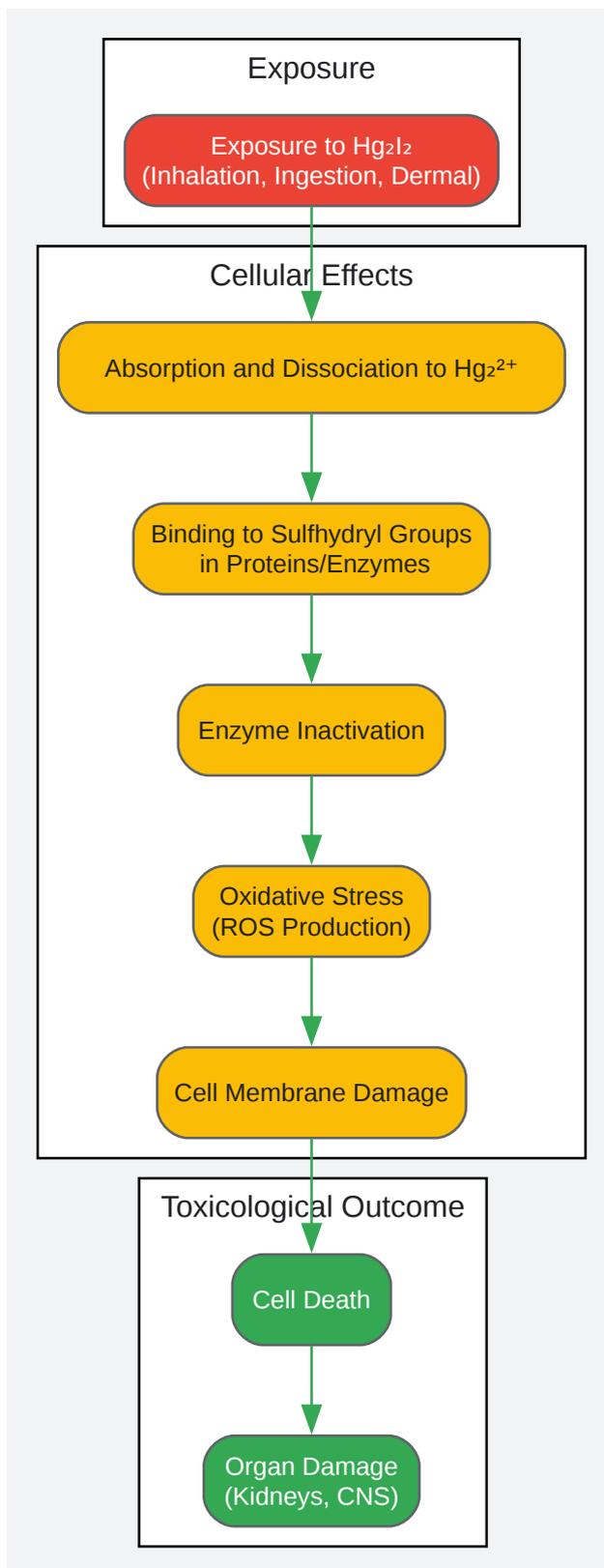
Caption: Workflow for single crystal growth of Hg_2I_2 by physical vapor transport.

Toxicity and Safety

Dimercy diiodide is classified as highly toxic. It is fatal if swallowed, in contact with skin, or if inhaled. It may also cause damage to organs through prolonged or repeated exposure and is very toxic to aquatic life with long-lasting effects.[4]

Mechanism of Toxicity

The toxicity of mercury compounds stems from their ability to bind with high affinity to sulfhydryl groups in proteins and enzymes. This binding can inactivate critical cellular functions, leading to oxidative stress, disruption of cellular membranes, and ultimately cell death.[4] The kidneys and the central nervous system are primary targets for mercury toxicity.



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Caption: Simplified signaling pathway of **dimercyry diiodide** toxicity.

Safe Handling and Emergency Procedures

Handling:

- Always handle **dimercury diiodide** in a well-ventilated chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, chemical-resistant gloves (nitrile or neoprene, double-gloving is recommended), and chemical safety goggles.[6]
- Avoid the formation of dust.[7]
- Wash hands thoroughly after handling.[6]
- Store in a tightly closed, light-resistant container in a cool, dry, well-ventilated area, segregated from incompatible materials.[6]

Emergency Procedures (Exposure):

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek immediate medical attention.[7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]

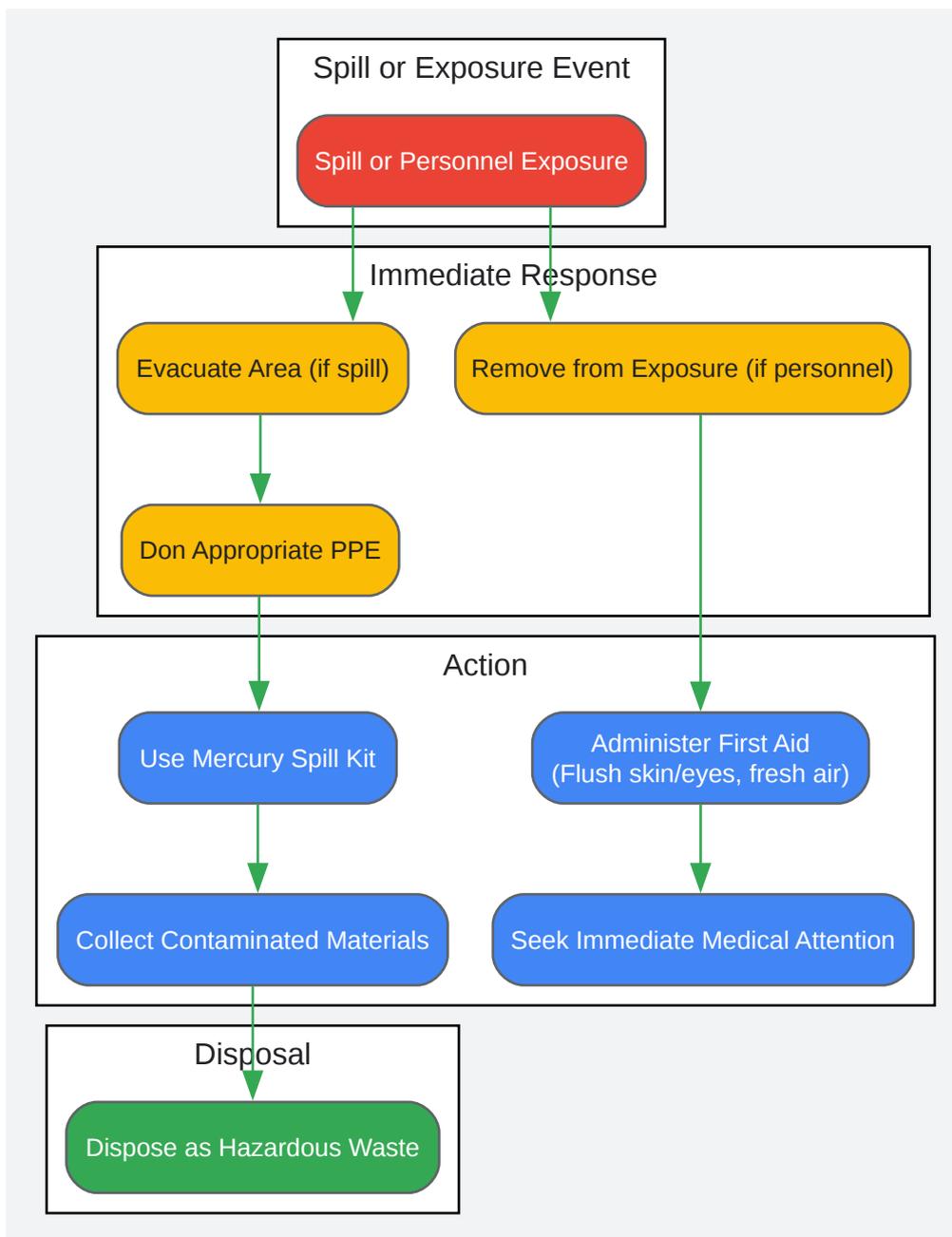
Spill Cleanup:

- Evacuate the area and prevent entry.
- Wear appropriate PPE, including respiratory protection.
- For small spills, use a mercury spill kit with absorbing powder and sponges.

- Do not use a standard vacuum cleaner as this will aerosolize the mercury.
- Collect all contaminated materials in a sealed, labeled container for hazardous waste disposal.[8]

Waste Disposal:

- All **dimercury diiodide** waste and contaminated materials must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[9][10]
- Store waste in clearly labeled, sealed containers.[6]



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Caption: Emergency response workflow for a **dimercury diiodide** incident.

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